

Application Note: Spectrophotometric Determination of Copper(II) Using Tartrate Complex

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Compound of Interest

Compound Name: Copper(II) tartrate hydrate

Cat. No.: B1216646

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Copper is an essential trace element but can be toxic at elevated levels. Therefore, its accurate quantification in various samples, including environmental and pharmaceutical materials, is crucial. Spectrophotometry offers a simple, cost-effective, and rapid method for this purpose.[1] [2] This application note details a protocol for the determination of Copper(II) (Cu^{2+}) ions by forming a colored complex with tartrate. In an aqueous solution, Cu^{2+} ions react with tartrate ions ($\text{C}_4\text{H}_4\text{O}_6^{2-}$) to form a distinct blue-colored complex.[3][4] The intensity of this color is directly proportional to the concentration of the copper(II) ions in the solution, a relationship described by the Beer-Lambert Law.[5][6][7] This method is particularly useful in alkaline media, where tartrate acts as a complexing agent to prevent the precipitation of copper(II) hydroxide.[8]

Principle

The spectrophotometric determination of Cu(II) is based on the formation of a stable, colored copper(II)-tartrate complex. The absorbance of this complex is measured at its wavelength of maximum absorbance (λ_{max}). A calibration curve is constructed by plotting the absorbance values of a series of standard solutions of known concentrations versus their respective

concentrations. The concentration of an unknown sample can then be determined by measuring its absorbance and interpolating the value from the calibration curve.^[7]^[9]

Experimental Protocols

1. Required Apparatus and Reagents

- Apparatus:
 - UV-Visible Spectrophotometer
 - Matched quartz or glass cuvettes (1 cm path length)
 - Calibrated volumetric flasks (10 mL, 50 mL, 100 mL)
 - Calibrated pipettes
 - Beakers
 - Centrifuge and centrifuge tubes (optional, for clarifying samples)
- Reagents:
 - Copper(II) Sulfate Pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$): Analytical reagent grade.
 - Sodium Tartrate ($\text{Na}_2\text{C}_4\text{H}_4\text{O}_6 \cdot 2\text{H}_2\text{O}$) or Potassium Sodium Tartrate ($\text{KNaC}_4\text{H}_4\text{O}_6 \cdot 4\text{H}_2\text{O}$ - Rochelle Salt): Analytical reagent grade.
 - Deionized or Distilled Water.

2. Preparation of Solutions

- Stock Copper(II) Solution (e.g., 0.1 M):
 - Accurately weigh 2.497 g of $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$.
 - Dissolve it in a small amount of deionized water in a beaker.
 - Quantitatively transfer the solution to a 100 mL volumetric flask.

- Dilute to the mark with deionized water and mix thoroughly.
- Sodium Tartrate Solution (e.g., 0.1 M):
 - Accurately weigh 2.301 g of $\text{Na}_2\text{C}_4\text{H}_4\text{O}_6 \cdot 2\text{H}_2\text{O}$.
 - Dissolve it in deionized water and transfer to a 100 mL volumetric flask.
 - Dilute to the mark and mix thoroughly.
- Working Standard Copper(II) Solutions:
 - Prepare a series of working standard solutions by diluting the stock copper(II) solution. For example, to prepare 10 mL of a 0.02 M solution, pipette 2.00 mL of the 0.1 M copper(II) stock solution into a 10 mL volumetric flask.[\[3\]](#)[\[4\]](#)
 - Add a consistent excess of the tartrate solution to each flask (e.g., 5.0 mL of 0.1 M sodium tartrate) to ensure complete complex formation and to maintain the tartrate concentration.[\[3\]](#)[\[4\]](#)
 - Dilute each flask to the 10.00 mL mark with deionized water and mix well.

3. Determination of Wavelength of Maximum Absorbance (λ_{max})

- Prepare a mid-range standard solution of the copper(II)-tartrate complex (e.g., 0.02 M as described above).
- Prepare a blank solution containing the same concentration of sodium tartrate as the standard solution, diluted with deionized water.[\[4\]](#)
- Set the spectrophotometer to scan a wavelength range (e.g., 500 nm to 800 nm). The characteristic blue color of the Cu^{2+} ion suggests absorbance in the orange-red region of the spectrum.[\[6\]](#)
- Calibrate the spectrophotometer to zero absorbance using the blank solution.
- Measure the absorbance of the standard solution across the selected wavelength range.

- Plot absorbance versus wavelength. The wavelength corresponding to the highest absorbance peak is the λ_{max} . For the copper(II)-tartrate complex, this is typically around 675 nm.^{[3][4]}

4. Construction of the Calibration Curve

- Set the spectrophotometer to the determined λ_{max} (e.g., 675 nm).
- Use the blank solution (sodium tartrate in water) to zero the instrument.
- Measure the absorbance of each of the prepared working standard solutions.
- Plot a graph of absorbance (Y-axis) versus the concentration of copper(II) (X-axis).
- Perform a linear regression analysis to obtain the equation of the line ($y = mx + c$) and the correlation coefficient (R^2). A value close to 1.00 indicates good linearity.^[9]

5. Analysis of an Unknown Sample

- Prepare the unknown sample solution in the same manner as the standards, ensuring it is diluted to fall within the concentration range of the calibration curve.
- Add the same amount of sodium tartrate solution as used for the standards.
- Measure the absorbance of the prepared unknown sample at the λ_{max} .
- Determine the concentration of copper(II) in the sample using the calibration curve or the linear regression equation.

Data Presentation

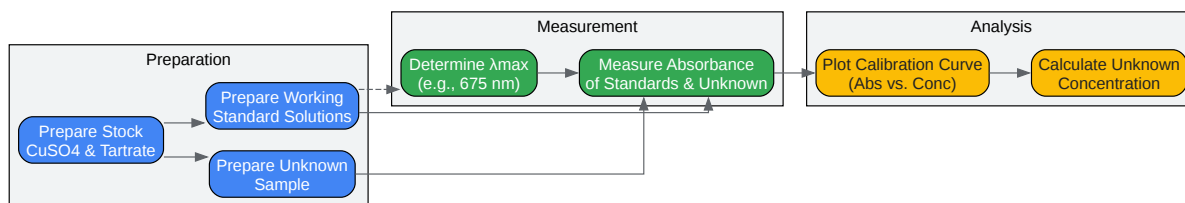
Table 1: Key Spectrophotometric Parameters

Parameter	Value	Reference/Note
Wavelength of Max. Absorbance (λ_{max})	~675 nm	[3][4]
Linearity Range	Method-dependent	Must be determined experimentally.
Molar Absorptivity (ϵ)	Method-dependent	Calculated from the slope of the calibration curve ($\epsilon = \text{slope} / \text{path length}$).
Correlation Coefficient (R^2)	> 0.99	A typical requirement for method validation.
Stability of Complex	> 15 minutes	Allow sufficient time for complex formation and stabilization before measurement.[4]

Table 2: Example Calibration Data

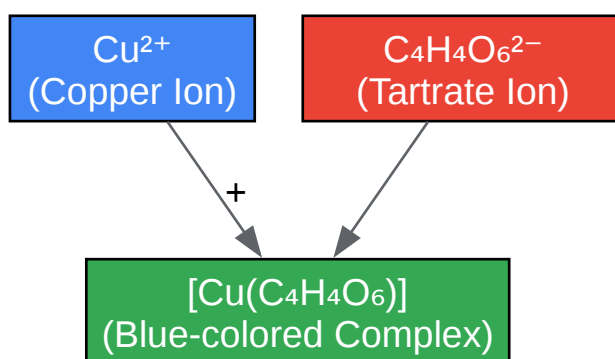
Standard No.	Concentration of Cu(II) (M)	Absorbance at 675 nm
1	0.010	0.152
2	0.012	0.183
3	0.015	0.227
4	0.018	0.275
5	0.020	0.305

Visualizations



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Caption: Experimental workflow for the spectrophotometric determination of Copper(II).



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Caption: Formation of the Copper(II)-tartrate complex.

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